

# Introduction: Understanding the Profile of 3'-Fluoropropiophenone

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## Compound of Interest

Compound Name: 3'-Fluoropropiophenone

Cat. No.: B119259

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**3'-Fluoropropiophenone** (CAS No. 455-67-4) is a fluorinated ketone widely utilized as a key intermediate in pharmaceutical research and drug development, notably in the synthesis of compounds like Bupropion.<sup>[1][2]</sup> Its utility in creating complex molecular architectures necessitates its presence in many research laboratories. However, its chemical reactivity and hazard profile demand a comprehensive and nuanced understanding of its safety and handling protocols.

This guide moves beyond generic safety data to provide researchers, scientists, and drug development professionals with a practical, in-depth framework for managing **3'-Fluoropropiophenone** safely. The causality behind each recommendation is explained to foster a culture of safety built on scientific understanding rather than mere compliance.

## Section 1: Core Chemical and Physical Characteristics

A foundational element of safe handling is understanding the substance's physical behavior. **3'-Fluoropropiophenone** is often described as a clear, colorless to yellow oil or solid.<sup>[1][3]</sup> This variability is critical; with a melting point of approximately 21°C, its physical state can change depending on the ambient temperature of the laboratory.<sup>[1][3][4]</sup> This dual-state nature directly impacts handling, storage, and spill response procedures.

Property	Value	Source(s)
CAS Number	455-67-4	[3][4][5]
Molecular Formula	C9H9FO	[3][5][6]
Molecular Weight	152.17 g/mol	[3][4][5]
Appearance	Clear colorless to yellow oil or solid	[1][3]
Melting Point	21°C	[1][3][4]
Boiling Point	94-96°C at 5 mmHg	[1][3]
Density	~1.1 g/cm <sup>3</sup>	[6]
Flash Point	> 110°C / Combustible Liquid	[7][8]
Solubility	Soluble in Chloroform, Ethyl Acetate	[1][3]

## Section 2: Comprehensive Hazard Identification and GHS Classification

**3'-Fluoropropiophenone** is classified as a hazardous substance. The Globally Harmonized System (GHS) provides a clear summary of its risks, which are consistently reported across multiple safety data repositories.[1][5][7]

- Signal Word: Warning[1][4][9]

GHS Hazard Statements:

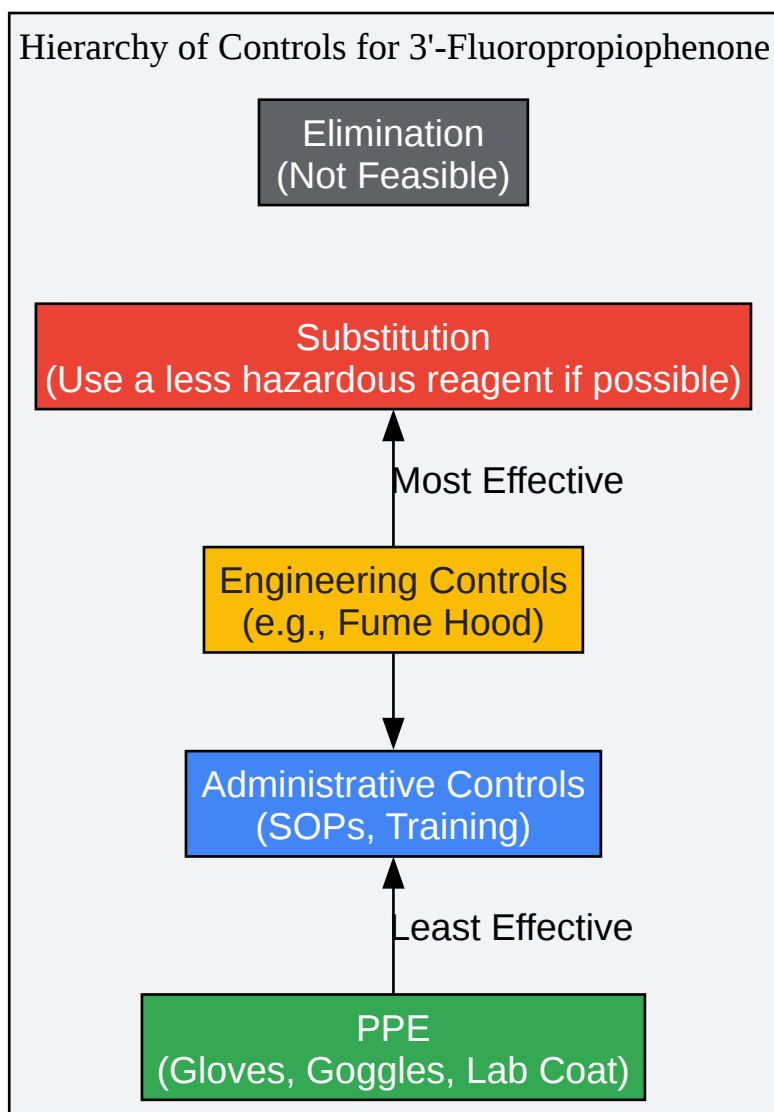
- H315: Causes skin irritation.[4][5][7] This is a primary hazard, indicating that direct contact with the skin can lead to inflammation, redness, or discomfort.
- H319: Causes serious eye irritation.[4][5][7] Contact with the eyes can result in significant, potentially damaging, irritation.

- H335: May cause respiratory irritation.[\[5\]](#)[\[7\]](#) Inhalation of vapors or aerosols can irritate the respiratory tract.
- H227: Combustible liquid.[\[7\]](#) While it has a high flash point, it can ignite with a sufficient heat source.
- H302: Harmful if swallowed.[\[5\]](#) This classification appears in some, but not all, notifications, suggesting a moderate oral toxicity risk.[\[5\]](#)

These classifications are the cornerstone of our risk assessment and inform every subsequent handling and emergency protocol.

## Section 3: The Hierarchy of Controls: A Proactive Safety Paradigm

Effective safety management prioritizes engineering and administrative controls to minimize reliance on personal protective equipment (PPE). This "Hierarchy of Controls" is a fundamental concept in industrial hygiene.



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*A diagram illustrating the hierarchy of safety controls.*

- Elimination/Substitution: In research contexts, eliminating a key intermediate is often not possible. However, a thorough risk assessment should always consider if a less hazardous analogue could achieve the same synthetic goal.
- Engineering Controls: The most critical and effective control is to handle **3'-Fluoropropiophenone** within a certified chemical fume hood.[8][10] This contains vapors, preventing respiratory exposure, and provides a physical barrier in case of splashes. Eyewash stations and safety showers must be readily accessible.[8][10][11]

- **Administrative Controls:** This guide serves as an administrative control. All personnel must be trained on the specific hazards and handling procedures outlined here. Clear Standard Operating Procedures (SOPs) must be in place, and areas where the chemical is stored and used should be clearly marked.
- **Personal Protective Equipment (PPE):** PPE is the last line of defense. Its use is mandatory, even with robust engineering controls in place.

## Section 4: Personal Protective Equipment (PPE) Protocol

The selection and use of appropriate PPE are non-negotiable. The GHS hazard statements H315 (skin irritation) and H319 (serious eye irritation) are the primary drivers for this protocol.  
[\[5\]](#)[\[7\]](#)

- **Eye and Face Protection:** Wear chemical safety goggles that provide a complete seal around the eyes, compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[\[8\]](#)[\[10\]](#) A face shield should be worn in addition to goggles when handling larger quantities or when there is a significant splash risk.
- **Skin Protection:**
  - **Gloves:** Wear suitable chemical-resistant gloves.[\[3\]](#) Given its organic nature, nitrile or neoprene gloves are appropriate for incidental contact. For extended handling, consult a glove compatibility chart. Always inspect gloves before use and remove them with care to avoid contaminating the skin.[\[11\]](#)
  - **Clothing:** A flame-resistant lab coat must be worn and kept fully buttoned.[\[3\]](#) Wear long pants and closed-toe shoes to ensure no skin is exposed.
- **Respiratory Protection:** Under normal conditions of use within a fume hood, respiratory protection is not required.[\[11\]](#) If engineering controls fail or for emergency response, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.[\[10\]](#)

## Section 5: Experimental Workflow: Handling and Storage Protocols

Adherence to a systematic workflow minimizes risk during experimental procedures.

### Protocol 1: Standard Laboratory Handling

- **Preparation:** Before handling, ensure the chemical fume hood is operational and the work area is clean and uncluttered. Verify the locations of the nearest safety shower and eyewash station.<sup>[10]</sup>
- **PPE Donning:** Put on all required PPE as described in Section 4.
- **Chemical Transport:** Transport the container in a secondary, chemically resistant container to prevent spills.
- **Dispensing:** Conduct all dispensing and weighing operations inside the fume hood.<sup>[11]</sup> Since the material may be a low-melting solid, a water bath may be required for gentle warming if a liquid state is needed. Do not use a direct heat source.
- **Reaction Setup:** Keep all reaction vessels clearly labeled. Use equipment that is in good condition and properly secured.
- **Post-Handling:** After use, tightly close the primary container.<sup>[8][10][11]</sup> Decontaminate any surfaces that may have come into contact with the chemical.
- **PPE Doffing:** Remove PPE in the correct order (gloves first), avoiding self-contamination. Wash hands thoroughly with soap and water.<sup>[7][10]</sup>

### Storage Requirements

Proper storage is crucial for maintaining chemical integrity and preventing accidents.

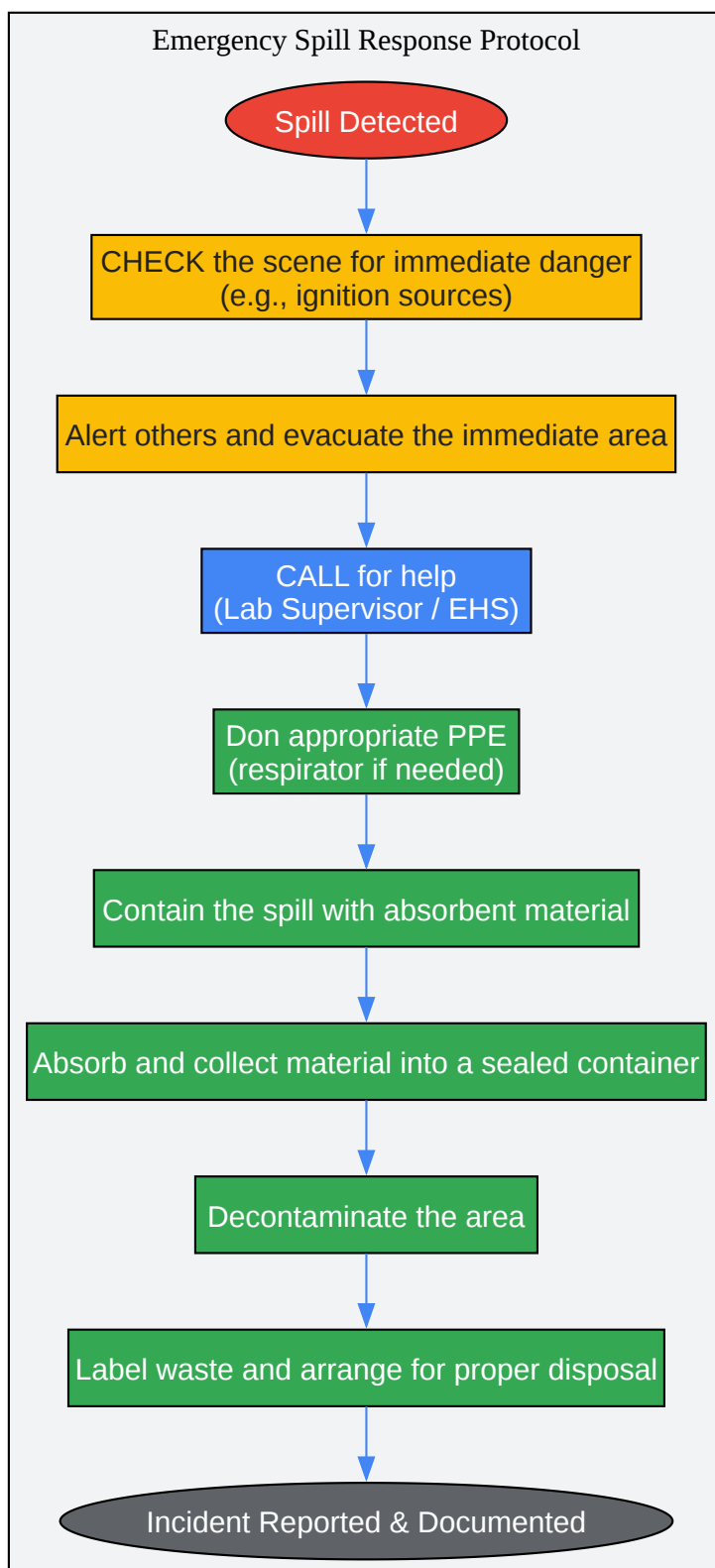
- **Conditions:** Store in a cool, dry, and well-ventilated area away from incompatible substances.<sup>[1][3][10]</sup> The recommended storage condition is often sealed in dry, room temperature settings.<sup>[1][3]</sup>
- **Incompatibilities:** Keep away from strong oxidizing agents and strong bases.<sup>[8]</sup>

- Container: Keep the container tightly closed to prevent moisture ingress and vapor escape.

[\[8\]](#)[\[10\]](#)[\[11\]](#)

## Section 6: Emergency Management: A Validating System of Response

Emergency protocols must be clear, concise, and regularly drilled. The "Three C's" provide a simple framework for initial response: Check, Call, Care.[\[12\]](#)



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*A flowchart for responding to a chemical spill.*



## Protocol 2: Spill Response

- Evacuate: Immediately alert personnel in the vicinity and evacuate the immediate area.<sup>[7]</sup>
- Control Vapors & Ignition: As it is a combustible liquid, ensure all ignition sources are eliminated.<sup>[7]</sup> Maintain ventilation, preferably through a fume hood.
- Containment: For small spills, contain the liquid with an inert absorbent material like vermiculite or sand.<sup>[7]</sup>
- Cleanup: Wearing appropriate PPE, carefully sweep or scoop the absorbed material into a labeled, sealable container for hazardous waste.<sup>[7][8]</sup>
- Decontamination: Clean the spill area thoroughly with soap and water.
- Disposal: Dispose of all contaminated materials (absorbent, gloves, etc.) as hazardous waste according to institutional and local regulations.<sup>[7]</sup>

## Protocol 3: First Aid and Exposure Response

The "Three P's" of first aid—Preserve Life, Prevent Deterioration, and Promote Recovery—guide the response to a personnel exposure.<sup>[13][14][15]</sup>

- Eye Contact (H319): Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.<sup>[3][8][16]</sup> Remove contact lenses if present and easy to do.<sup>[2][17]</sup> Seek immediate medical attention.<sup>[3]</sup>
- Skin Contact (H315): Immediately remove all contaminated clothing.<sup>[16]</sup> Wash the affected skin area with plenty of soap and water.<sup>[8]</sup> If skin irritation occurs, seek medical attention.<sup>[17]</sup>
- Inhalation (H335): Move the affected person to fresh air and keep them in a position comfortable for breathing.<sup>[7][16]</sup> If the person is not breathing, give artificial respiration. Seek medical attention.<sup>[7]</sup>
- Ingestion (H302): Do NOT induce vomiting.<sup>[11]</sup> Rinse the mouth with water.<sup>[16]</sup> Seek immediate medical attention.<sup>[8]</sup>

## Section 7: Waste Disposal

All waste containing **3'-Fluoropropiophenone**, including empty containers, absorbent materials from spills, and contaminated PPE, must be treated as hazardous waste.

- Do not dispose of this chemical down the drain or in regular trash.[18]
- Waste should be collected in clearly labeled, sealed containers.
- Disposal must be carried out by a licensed waste disposal company, typically via incineration in a facility equipped with an afterburner and scrubber to handle halogenated compounds.[7]

## Conclusion

**3'-Fluoropropiophenone** is a valuable tool in chemical synthesis, but its potential hazards require diligent and informed safety practices. By understanding its chemical properties, adhering to the hierarchy of controls, and being prepared for emergencies, researchers can confidently and safely harness its synthetic utility. This guide provides the technical foundation for that safe handling, grounded in authoritative data and a proactive safety culture.

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